

# In-Depth Technical Guide to Daphnilongeridine (CAS No. 922522-15-4)

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## Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B1159034*

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## Core Compound Summary

**Daphnilongeridine** is a naturally occurring alkaloid isolated from the twigs and leaves of *Daphniphyllum macropodum*. As a member of the *Daphniphyllum* alkaloids, a class of complex and structurally diverse natural products, it has garnered interest for its biological activities, particularly its cytotoxic effects against various cancer cell lines.

Table 1: Physicochemical Properties of **Daphnilongeridine**

Property	Value	Source
CAS Number	922522-15-4	Internal Data
Molecular Formula	C <sub>32</sub> H <sub>51</sub> NO <sub>4</sub>	[1]
Molecular Weight	513.75 g/mol	[1]
Appearance	White powder	Internal Data
Solubility	Soluble in DMSO, methanol, ethanol, and chloroform	Internal Data

## Biological Activity: Cytotoxicity

**Daphnilongeridine** has demonstrated significant cytotoxic activity against a range of human cancer cell lines. This suggests its potential as a lead compound in the development of novel anticancer therapeutics. The half-maximal inhibitory concentration (IC<sub>50</sub>) values from in vitro studies are summarized below.

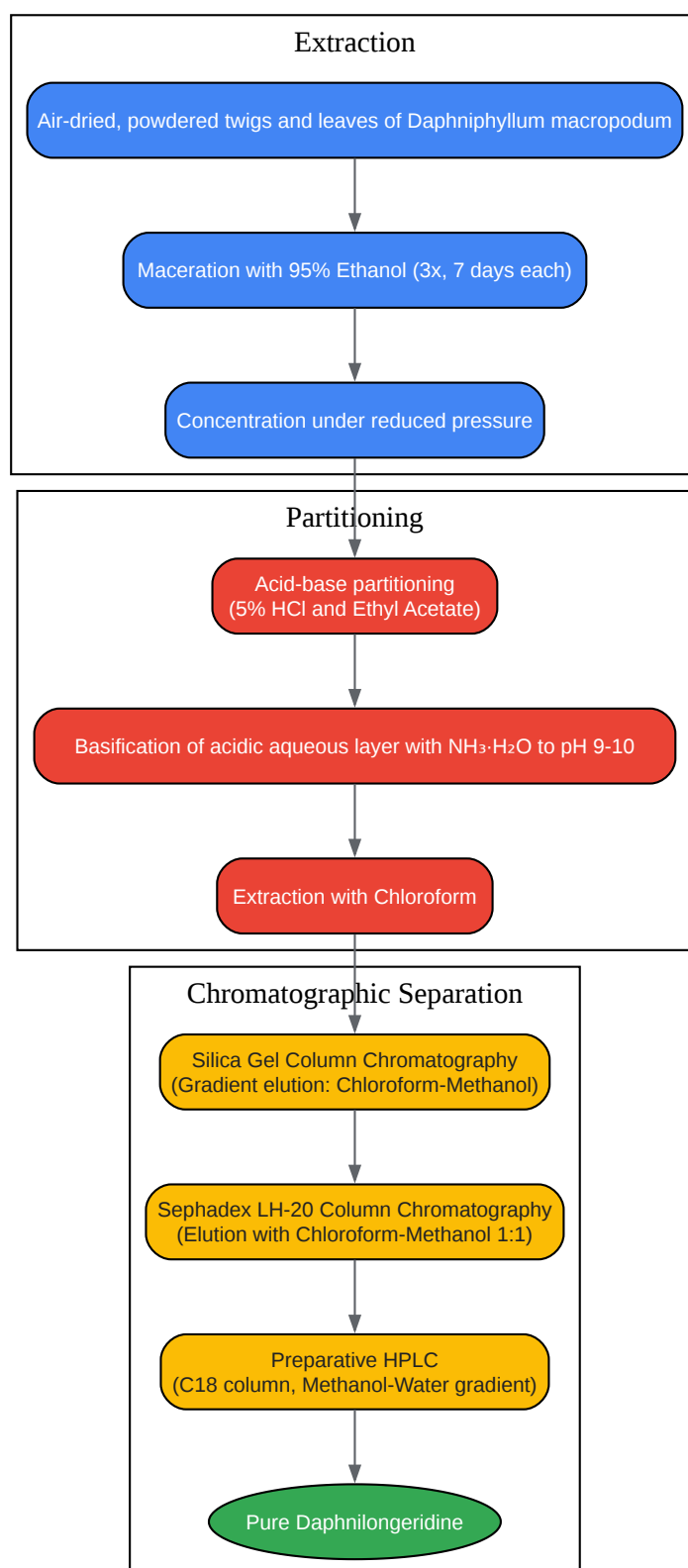
Table 2: Cytotoxic Activity of **Daphnilongeridine** (IC<sub>50</sub> Values)

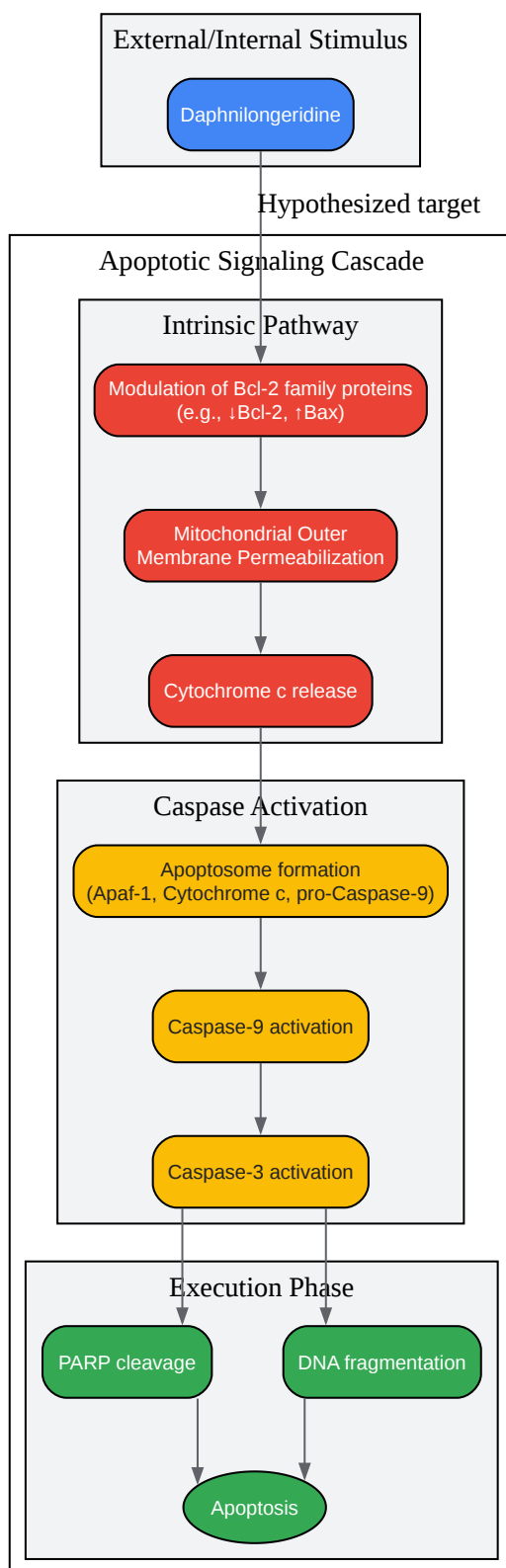
Cell Line	Cancer Type	IC <sub>50</sub> (μM)	Source
A549	Lung Carcinoma	3.1	[1]
DU145	Prostate Carcinoma	2.4	[1]
KB	Epidermoid Carcinoma	9.7	[1]
KB-VIN	Multidrug-Resistant Epidermoid Carcinoma	4.8	[1]
HMEC	Human Microvascular Endothelial Cells	2.7	[1]

## Experimental Protocols

### Isolation of Daphnilongeridine

The following protocol outlines the general procedure for the isolation of **Daphnilongeridine** from *Daphniphyllum macropodum*, as inferred from standard phytochemical extraction and isolation techniques for *Daphniphyllum* alkaloids.





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## References

- 1. researchgate.net [researchgate.net]
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